

delta-Hexalactone stereoisomers and enantiomeric forms

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Compound of Interest

Compound Name: *delta-Hexalactone*

Cat. No.: *B130344*

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An In-depth Technical Guide to the Stereoisomers and Enantiomeric Forms of **delta-Hexalactone**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **delta-hexalactone**, focusing on its stereoisomers and enantiomeric forms. It covers the fundamental chemistry, physicochemical and biological properties, synthesis, and analytical separation of these compounds. Detailed experimental protocols and data are presented to support research and development activities.

Introduction to delta-Hexalactone

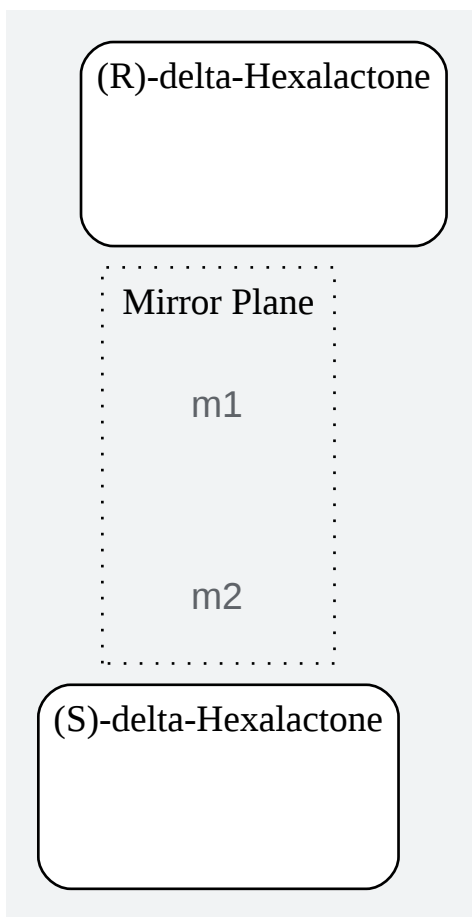
Delta-hexalactone (δ -hexalactone), systematically named 6-methyloxan-2-one or tetrahydro-6-methyl-2H-pyran-2-one, is a cyclic ester (lactone) with a six-membered ring.^[1] It is a naturally occurring compound found in various fruits and dairy products, such as butter, milk, and cheese, contributing to their characteristic flavors.^[2] The compound is widely used as a flavor and fragrance agent, imparting creamy, coconut-like, and fruity notes.^{[2][3][4][5][6]}

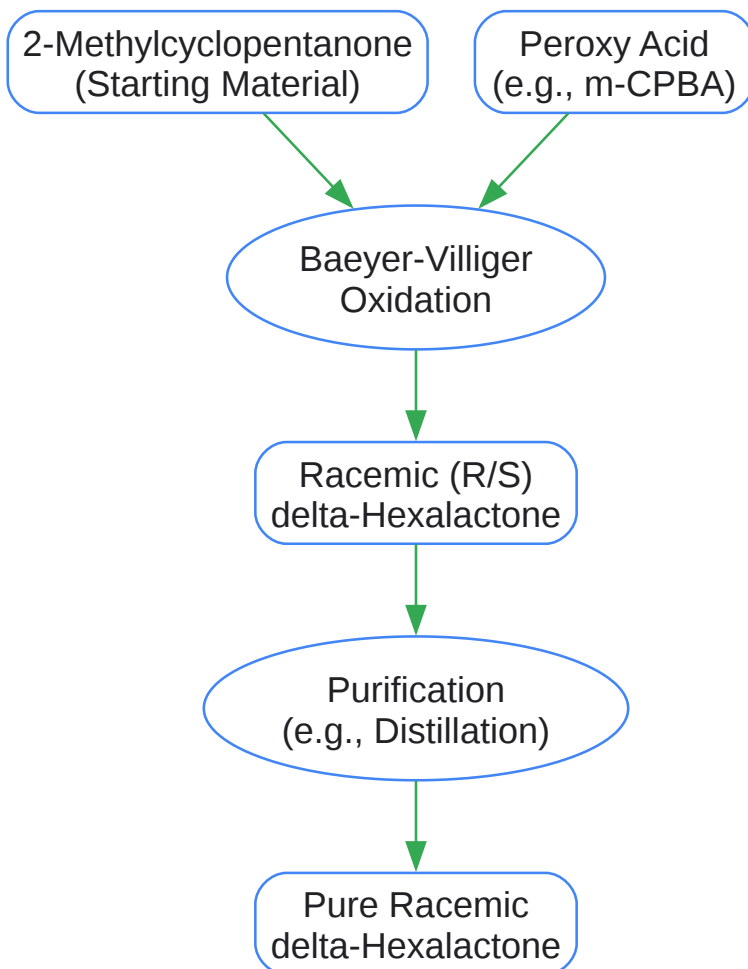
The structure of **delta-hexalactone** contains a chiral center at the C-5 position (the carbon atom bearing the methyl group), which means it exists as a pair of non-superimposable mirror images known as enantiomers. These enantiomers are designated as (R)-**delta-hexalactone** and (S)-**delta-hexalactone**. While sharing identical physical properties in a non-chiral environment, enantiomers often exhibit distinct biological activities and sensory profiles due to

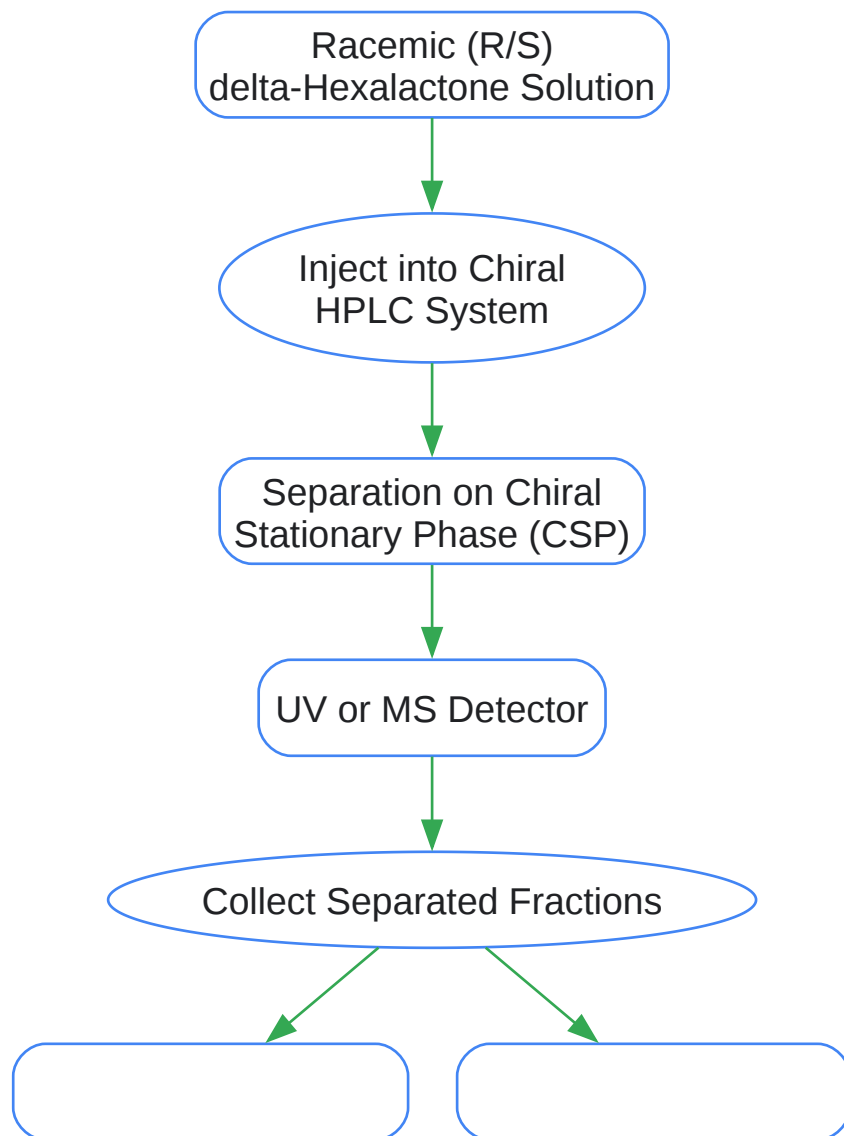
the stereospecific nature of biological receptors.[7][8][9] In nature, the (R)-chiral forms of delta-lactones tend to be predominant.[2]

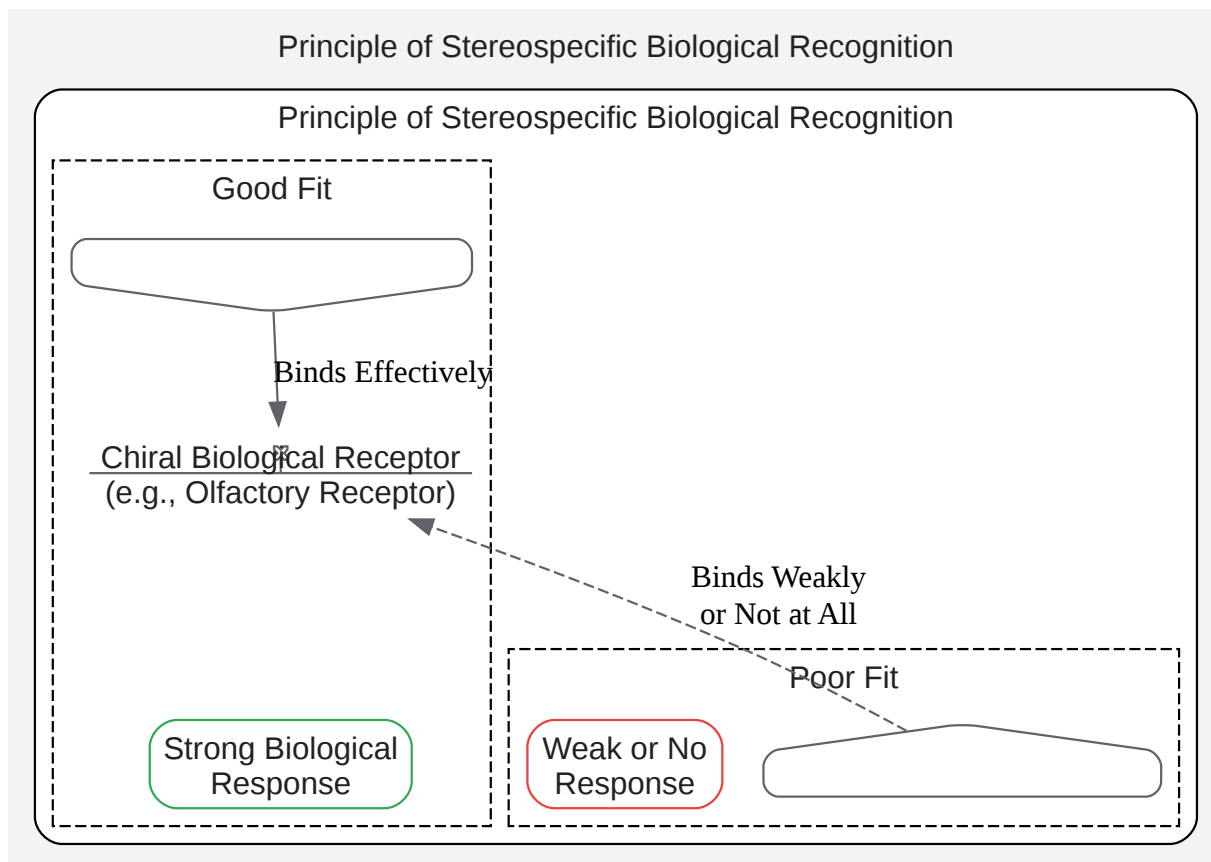
Stereoisomers and Enantiomeric Forms

The presence of a single stereocenter in **delta-hexalactone** gives rise to two enantiomeric forms.



General Workflow: Baeyer-Villiger Oxidation for Racemic δ -HexalactoneGeneral Workflow: Baeyer-Villiger Oxidation for Racemic δ -Hexalactone

Workflow: Chiral Separation of δ -Hexalactone EnantiomersWorkflow: Chiral Separation of δ -Hexalactone Enantiomers



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